

Safe handling and storage protocols for 2,4-Difluorobenzyl bromide.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Difluorobenzyl bromide

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Application Notes and Protocols for 2,4-Difluorobenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **2,4-Difluorobenzyl bromide** (CAS No: 23915-07-3). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Physicochemical and Safety Data

2,4-Difluorobenzyl bromide is a flammable and corrosive liquid that also poses several health hazards.^{[1][2]} The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ BrF ₂	[3]
Molecular Weight	207.02 g/mol	[2][3]
Appearance	White or colorless to light yellow powder to lump to clear liquid.[3]	
Density	1.613 g/mL at 25 °C	[2]
Flash Point	40 °C (104 °F) - closed cup	[2]
Refractive Index	n _{20/D} 1.525 (lit.)	[2]
Storage Temperature	2 - 8 °C is recommended, though room temperature in a cool, dark place (<15°C) is also mentioned.[3]	

Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Danger[1][2]

Hazard Statements:

- Flammable liquid and vapor.[2]
- May be corrosive to metals.
- Causes severe skin burns and eye damage.
- May cause an allergic skin reaction.[2]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2]
- Suspected of causing genetic defects.

Personal Protective Equipment (PPE): A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask type N95 (US) is also suggested.[2][4]

Experimental Protocol: Safe Handling in a Laboratory Setting

This protocol outlines the steps for safely handling **2,4-Difluorobenzyl bromide** during a typical laboratory procedure.

3.1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6]
- Ensure that an eyewash station and safety shower are in close proximity and are readily accessible.[4][5]
- Remove all sources of ignition, such as open flames, hot surfaces, and spark-producing equipment.[1][6] Use spark-proof and explosion-proof equipment.[1]
- Ground/bond the container and receiving equipment to prevent static discharge.
- Have appropriate spill cleanup materials readily available (e.g., inert absorbent material like sand, silica gel, or a universal binder).[4]

3.2. Handling Procedure:

- Don all required personal protective equipment (gloves, lab coat, eye protection).

- Carefully open the container, avoiding inhalation of any vapors.
- Use only non-sparking tools when handling the material.[1]
- Dispense the required amount of the liquid carefully, avoiding splashes.
- If transferring, do so in a closed system or with appropriate exhaust ventilation.[1]
- Close the container tightly immediately after use.

3.3. Post-Handling and Waste Disposal:

- Wash hands thoroughly with soap and water after handling.[6]
- Contaminated clothing should be removed and laundered before reuse.
- Dispose of waste, including empty containers, in accordance with local, state, and federal regulations. This may require disposal as hazardous waste.

Storage Protocols

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

- General Storage: Store in a cool, dry, well-ventilated area.[6]
- Container: Keep in the original, tightly closed container. The container should be corrosive-resistant with a resistant inner liner. Do not use aluminum or galvanized containers.[6]
- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources. Avoid contact with incompatible materials.
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, strong reducing agents, metals, alcohols, and amines.[1][5]

Emergency Procedures

In Case of:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Seek immediate medical attention.
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth. Call a physician immediately.[1]
- Spill: Remove all ignition sources. Use a non-sparking tool to clean up the spill. Absorb with inert material and place in a suitable container for disposal.[4][6]

Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **2,4-Difluorobenzyl bromide**.



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Caption: Workflow for Safe Handling and Storage.

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